



Application Notes and Protocols for High-Throughput Screening of Bosentan Analogues

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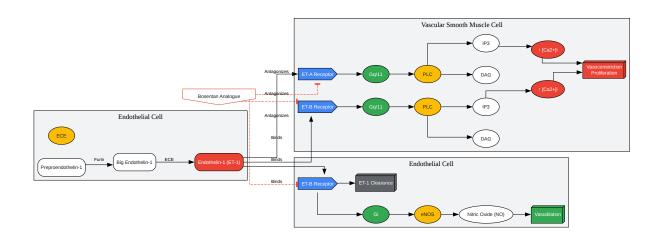
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These application notes provide a comprehensive guide for the high-throughput screening (HTS) of **Bosentan** analogues targeting the endothelin (ET) receptors, ET-A and ET-B. **Bosentan** is a dual endothelin receptor antagonist used in the treatment of pulmonary arterial hypertension. The following protocols and supporting information are designed to facilitate the discovery of novel analogues with improved efficacy and safety profiles.

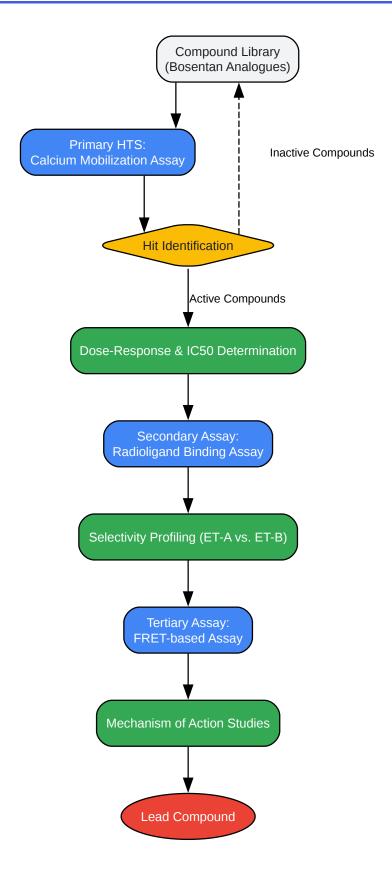
Introduction to Endothelin Signaling

Endothelin-1 (ET-1) is a potent vasoconstrictor peptide that plays a crucial role in vascular homeostasis.[1][2] It exerts its effects through two G-protein coupled receptors (GPCRs), the endothelin-A (ET-A) and endothelin-B (ET-B) receptors.[1] Activation of ET-A receptors on vascular smooth muscle cells leads to vasoconstriction and cell proliferation.[1] ET-B receptors, located on endothelial cells, mediate vasodilation via nitric oxide and prostacyclin release, and are also involved in the clearance of ET-1. However, ET-B receptors on smooth muscle cells can also contribute to vasoconstriction. The endothelin signaling pathway is a key target for therapeutic intervention in diseases characterized by endothelial dysfunction and excessive vasoconstriction.









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